

# Essential Guide to the Proper Disposal of ER Ligand-5

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## Compound of Interest

Compound Name: *ER ligand-5*

Cat. No.: *B15540852*

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This document provides crucial safety and logistical information for the proper disposal of **ER Ligand-5**, a substance representative of potent estrogen receptor ligands. Adherence to these procedures is vital for ensuring laboratory safety and environmental protection. This guide is intended for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

A summary of the key quantitative data for a representative ER Ligand, Estrogen Receptor Antagonist 5, is presented below. This information is critical for understanding the compound's characteristics and handling requirements.

Property	Value
CAS Number	2136600-69-4
Molecular Formula	C <sub>25</sub> H <sub>31</sub> F <sub>3</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	464.52 g/mol
Appearance	Solid
Storage (Powder)	-20°C for 2 years
Storage (in DMSO)	-80°C for 6 months

## Health Hazard Information

**ER Ligand-5** is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[1]
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long lasting effects.[1][2]
- Carcinogenicity: Suspected of causing cancer.[2][3][4]
- Reproductive Toxicity: May damage fertility or the unborn child.[2][3][4] May cause harm to breast-fed children.[2]

## Personal Protective Equipment (PPE)

Before handling **ER Ligand-5** or its waste, ensure you are wearing appropriate PPE:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.

## Step-by-Step Disposal Procedures

Proper segregation and disposal are crucial to prevent hazardous reactions and environmental contamination.

Waste Segregation and Collection:

- Solid Waste:
  - Collect unused, expired, or surplus solid **ER Ligand-5** in a clearly labeled, sealed container designated for hazardous chemical waste.
  - Do not mix with other chemical waste unless explicitly permitted by your institution's Environmental Health & Safety (EH&S) department.
- Liquid Waste:
  - Solutions of **ER Ligand-5** (e.g., in DMSO) should be collected in a separate, labeled liquid waste container.
  - Do not dispose of solutions down the drain.[5]
  - Ensure the waste container is made of a material compatible with the solvent used.
- Contaminated Labware:
  - Disposable items such as pipette tips, tubes, and gloves that have come into contact with **ER Ligand-5** should be considered chemically contaminated waste.[5][6]
  - These items should be collected in a designated, labeled hazardous waste container.[7]

Waste Container Labeling:

All waste containers must be clearly labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**ER Ligand-5**"
- The specific hazards (e.g., "Toxic," "Environmental Hazard")

- The accumulation start date

#### Storage of Waste:

- Store waste containers in a designated, secure area away from incompatible materials.
- Ensure the storage area is well-ventilated.

#### Final Disposal:

- Arrange for the disposal of hazardous waste through your institution's EH&S department or a licensed hazardous waste disposal contractor.[\[7\]](#)
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.  
[\[7\]](#)

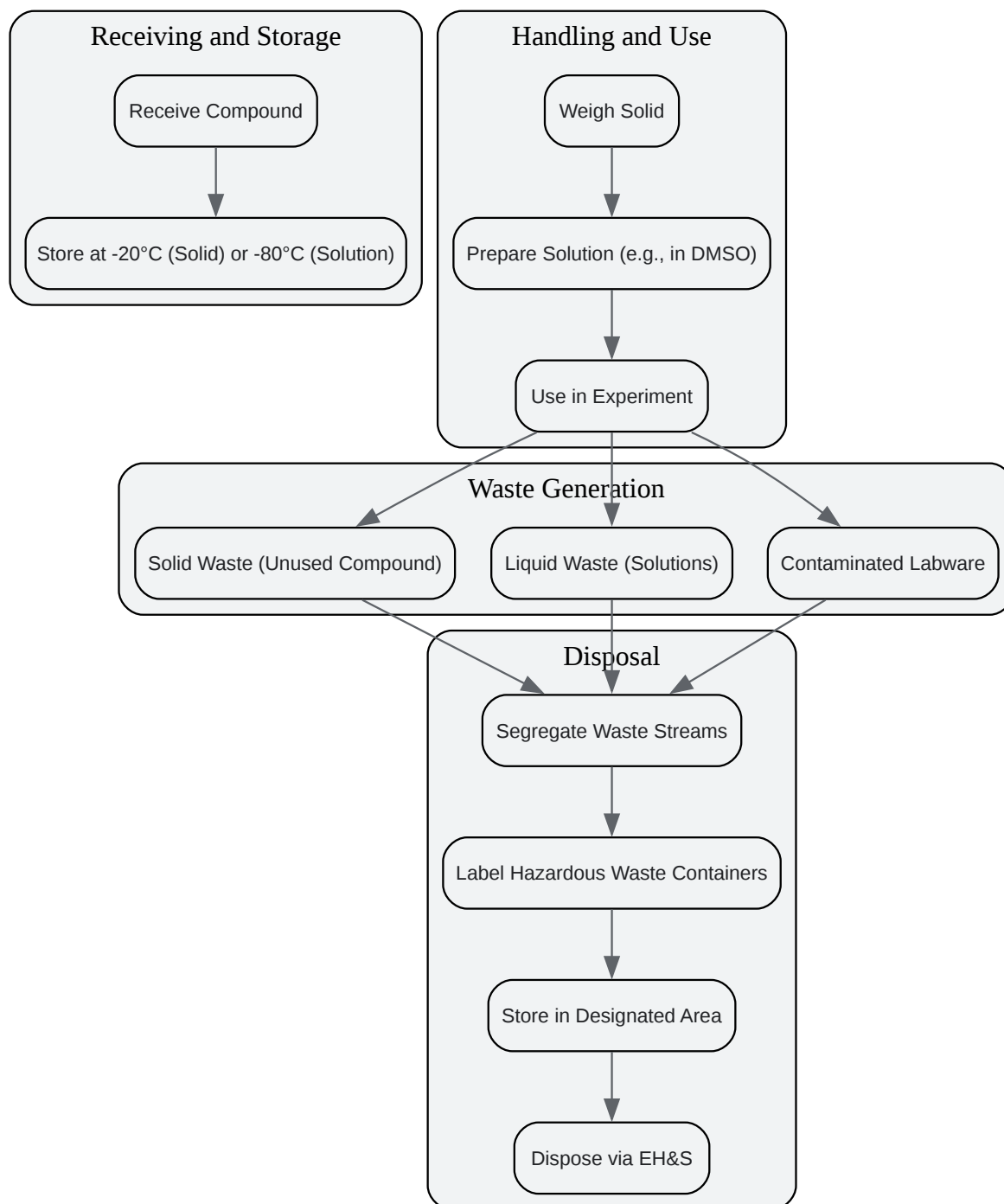
## Spill and Emergency Procedures

In the event of a spill, follow these procedures:

- **Evacuate and Secure:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** Use appropriate absorbent materials to contain the spill. Avoid generating dust from solid spills.
- **Cleanup:** Wear full PPE and collect the spilled material and absorbent into a hazardous waste container.
- **Decontaminate:** Clean the spill area thoroughly.
- **Report:** Report the spill to your laboratory supervisor and EH&S department.[\[5\]](#)

## Diagrams

Experimental Workflow for Handling and Disposal



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Caption: General workflow for handling and disposal of **ER Ligand-5**.

## Simplified Estrogen Receptor Signaling Pathway



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Caption: Simplified signaling pathway of an estrogen receptor ligand.

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## References

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